

Application Notes and Protocols: Phenethylammonium Iodide for Interfacial Modification of Perovskites

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Compound of Interest

Compound Name: **FE-PE2I**

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These application notes provide a comprehensive guide to utilizing phenethylammonium iodide (PEAI) for the interfacial modification of perovskite materials, a technique proven to enhance the efficiency and stability of perovskite solar cells (PSCs). The following sections detail the mechanism of action, experimental protocols, and performance data associated with PEAI treatment.

Introduction: The Role of PEAI in Perovskite Solar Cells

Phenethylammonium iodide (PEAI) is an organic halide salt that has emerged as a key material for passivating defects and improving the overall performance of perovskite solar cells.[\[1\]](#)[\[2\]](#) When applied to the surface of a 3D perovskite film, PEAI can form a 2D or quasi-2D perovskite capping layer.[\[3\]](#)[\[4\]](#) This interfacial modification serves several critical functions:

- Defect Passivation: The PEA^+ cations and I^- anions from PEAI can effectively passivate surface and grain boundary defects, such as undercoordinated Pb^{2+} ions and iodine vacancies, which are common in 3D perovskite films.[\[5\]](#)[\[6\]](#) This passivation reduces non-radiative recombination, leading to improved charge carrier lifetimes.[\[1\]](#)[\[7\]](#)

- Enhanced Stability: The bulky and hydrophobic nature of the phenethylammonium cation provides a protective barrier against environmental factors like moisture, enhancing the long-term stability of the perovskite device.[3][8]
- Improved Charge Extraction: The formation of a 2D/3D perovskite heterostructure can create a favorable energy level alignment, facilitating more efficient extraction of charge carriers (holes) towards the hole transport layer (HTL).[3][9]
- Reduced Hysteresis: By passivating defects and suppressing ion migration, PEAI treatment can significantly reduce the current-voltage (J-V) hysteresis often observed in perovskite solar cells.[1][10]

Data Presentation: Performance Enhancement with PEAI

The interfacial modification of perovskite solar cells with PEAI has consistently led to significant improvements in key photovoltaic parameters. The following table summarizes the performance of PSCs with and without PEAI treatment from various studies.

Study Reference	Perovskite Composition	Without PEAI	With PEAI
PCE (%)	VOC (V)	JSC (mA/cm ²)	
Jiang et al. (2019)[1] [2]	HC(NH ₂) ₂ –CH ₃ NH ₃ mixed perovskite	-	-
Wu et al. (2023)[4]	Triple-cation perovskite	20.86	1.091
Li et al. (2025)[11]	Inverted PSC	22.01	-
Li et al. (2025) (with OAI)[11]	Inverted PSC	22.01	-
Tien et al. (2022)[12]	Cs _{0.2} FA _{0.8} PbI _{2.8} Cl _{0.2}	18.9	-
Zhang et al. (2025)[6]	MA _{0.9} FA _{0.1} PbI _{2.85} Br _{0.15}	-	-
Pascual et al. (2023) [13]	Inverted FA _x Cs _{1-x} PbI ₃	20.15	-

Experimental Protocols

This section provides detailed methodologies for the synthesis of PEAI and its application for the interfacial modification of perovskite films.

Synthesis of Phenethylammonium Iodide (PEAI)

Materials:

- Phenethylamine (99%)
- Hydroiodic acid (HI, 57 wt% in water)
- Ethanol
- Diethyl ether

- Round-bottom flask
- Magnetic stirrer
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve phenethylamine in ethanol.
- Slowly add a stoichiometric amount of hydroiodic acid to the solution while stirring in an ice bath.
- Continue stirring the mixture at room temperature for several hours.
- Remove the solvent using a rotary evaporator until a white precipitate forms.
- Wash the precipitate several times with diethyl ether to remove any unreacted precursors.
- Dry the resulting white powder (PEAI) in a vacuum oven overnight.
- Store the synthesized PEAI in a desiccator or glovebox to prevent moisture absorption.

Interfacial Modification of Perovskite Films with PEAI

This protocol describes the post-treatment of a pre-deposited 3D perovskite film with a PEAI solution.

Materials:

- Synthesized PEAI powder
- Isopropanol (IPA) or other suitable solvent
- Substrate with a deposited 3D perovskite film (e.g., FTO/SnO₂/Perovskite)
- Spin coater
- Hotplate

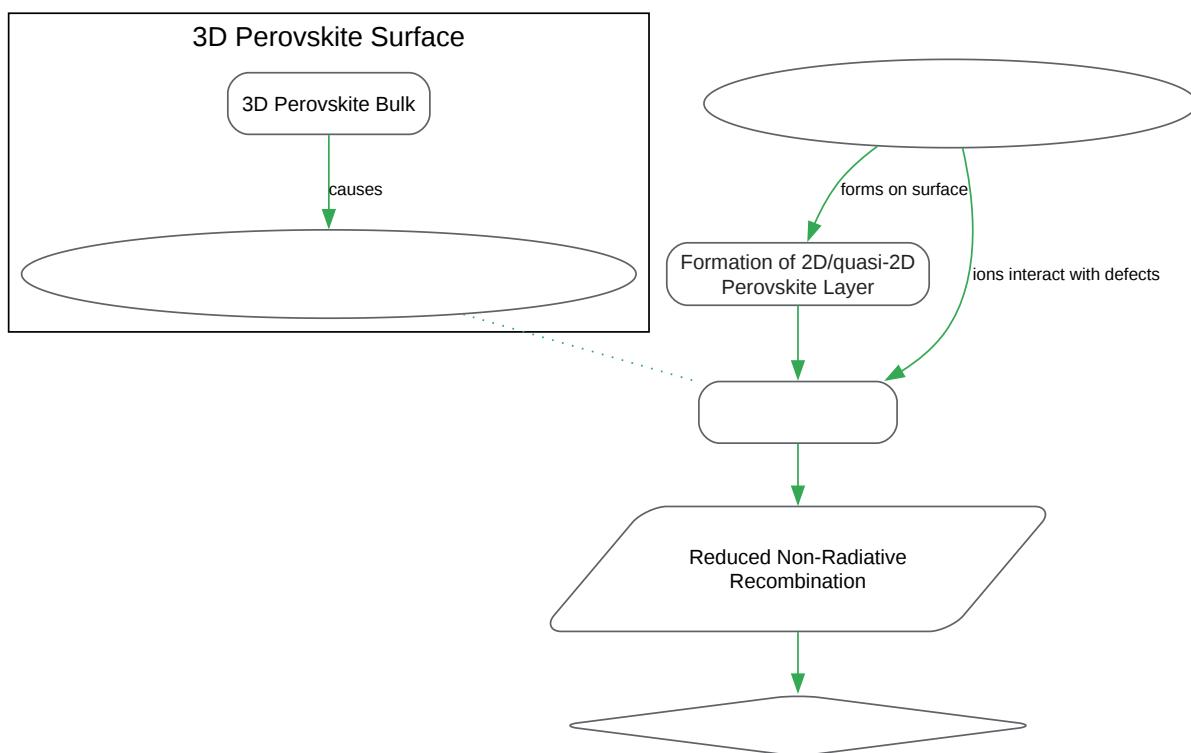
Procedure:

- Prepare the PEAI solution: Dissolve PEAI powder in isopropanol to the desired concentration. Common concentrations range from 1.5 mg/mL to 20 mg/mL.[6][12] The optimal concentration can be material and device architecture dependent.
- Perovskite Film Preparation: Fabricate the 3D perovskite film on the desired substrate (e.g., FTO/ETL) using a standard deposition method (e.g., one-step spin coating with anti-solvent quenching).
- PEAI Deposition:
 - Place the substrate with the perovskite film onto the spin coater.
 - Dispense a sufficient amount of the PEAI solution to cover the entire perovskite surface.
 - Spin coat the PEAI solution. A typical spin coating program is a two-step process, for example, 3000 rpm for 30 seconds.
- Annealing:
 - Transfer the substrate to a hotplate and anneal at a temperature typically around 100°C for 10 minutes. This step helps in the formation of the 2D/quasi-2D perovskite layer and removes residual solvent.
- Completion of the Device: Proceed with the deposition of the subsequent layers, such as the hole transport layer (e.g., Spiro-OMeTAD) and the metal contact (e.g., gold or silver), to complete the solar cell fabrication.

Visualizations

Mechanism of PEAI Passivation

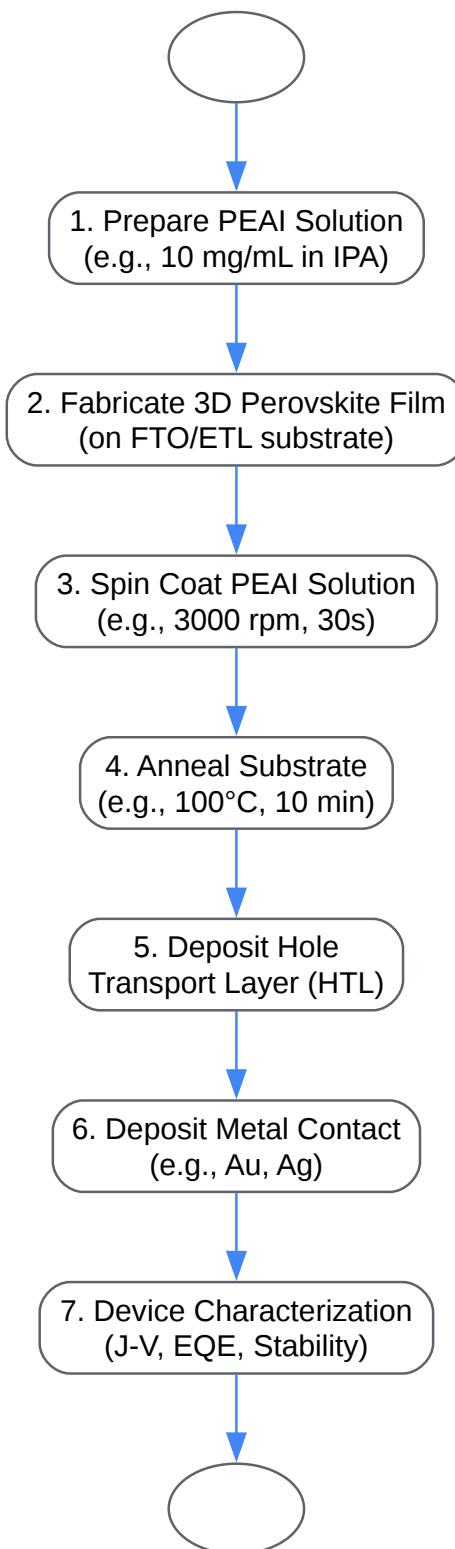
Mechanism of PEAI Passivation at the Perovskite Interface

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Caption: PEAI passivation mechanism at the perovskite interface.

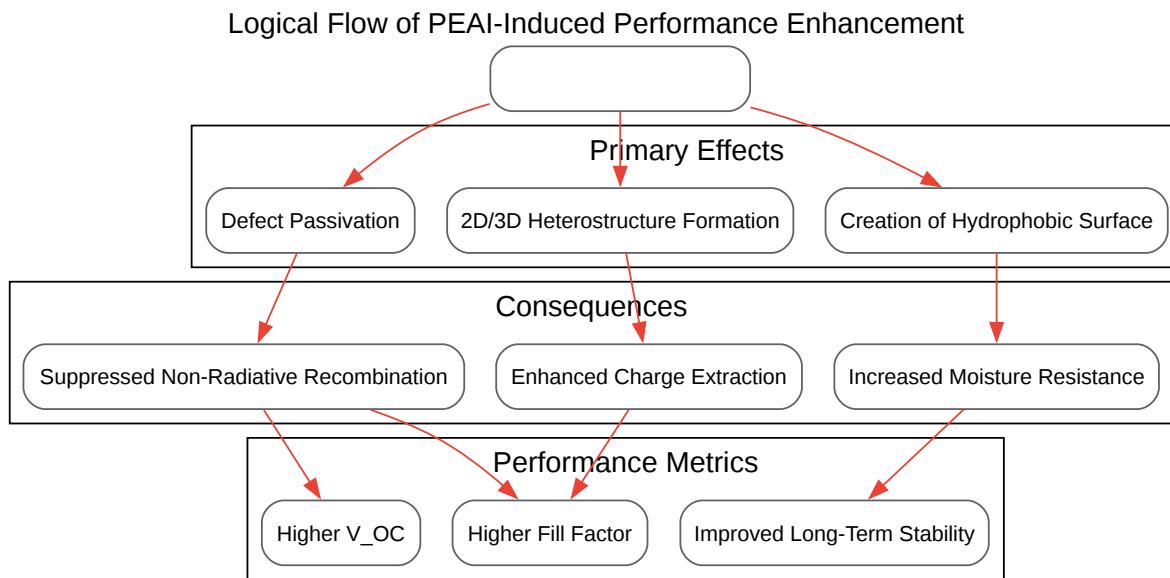
Experimental Workflow for PEAI Interfacial Modification

Experimental Workflow for PEAI Interfacial Modification

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Caption: Workflow for PEAI modification of perovskite solar cells.

Logical Relationship of PEAI Treatment and Performance Enhancement



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Caption: PEAI treatment's impact on perovskite solar cell performance.

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